

# Tripentadecanoin-d5: A Technical Overview for Researchers

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## Compound of Interest

Compound Name: *Tripentadecanoin-d5*

Cat. No.: *B12309127*

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For researchers, scientists, and professionals in drug development, **Tripentadecanoin-d5** serves as a crucial tool in quantitative analysis. This deuterated stable isotope-labeled compound is primarily utilized as an internal standard for mass spectrometry-based quantification of its unlabeled counterpart, Tripentadecanoin.

This technical guide provides a concise overview of the molecular characteristics of **Tripentadecanoin-d5**, a general protocol for its application as an internal standard, and a workflow diagram to illustrate its use in quantitative analysis.

## Core Molecular and Physical Data

The fundamental properties of **Tripentadecanoin-d5** are summarized below, providing a clear reference for its use in experimental design.

| Identifier           | Value   | Source |
|----------------------|---|--------|
| Molecular Formula    | C48H87D5O6  | [1]    |
| Molecular Weight     | 770.27 g/mol  | [1][2] |
| Unlabeled CAS Number | 7370-46-9   | [1][3] |
| CAS Number           | 1219804-57-5  |        |
| Synonyms             | TG(15:0/15:0/15:0)-d5, 1,2,3-Tripentadecanoyl glycerol-d5 |        |

## Application in Quantitative Analysis: Experimental Protocol

**Tripentadecanoin-d5** is most commonly employed as an internal standard in liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS) to ensure the accuracy and reproducibility of the quantification of Tripentadecanoin in a given sample. The following is a generalized protocol for its use.

Objective: To accurately quantify the concentration of Tripentadecanoin (analyte) in a biological or other complex matrix.

Materials:

- **Tripentadecanoin-d5** (internal standard)
- Tripentadecanoin (analytical standard)
- Sample containing the analyte
- Appropriate organic solvents for extraction and dilution
- LC-MS or GC-MS system

Procedure:

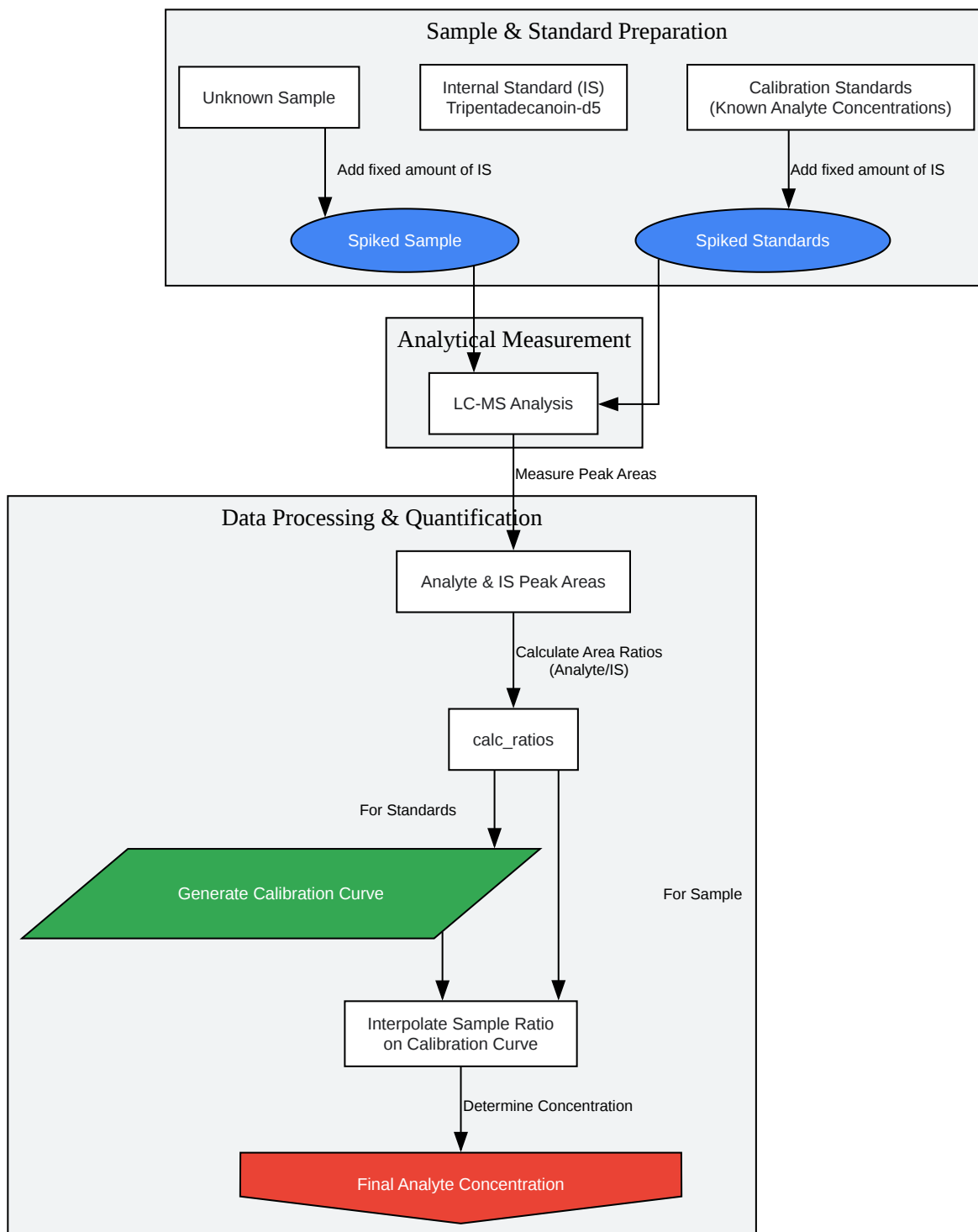
- Preparation of Standard Solutions:

- Prepare a stock solution of **Tripentadecanoin-d5** at a known concentration.
- Prepare a series of calibration curve standards by spiking known concentrations of Tripentadecanoin into a matrix similar to the sample.
- Add a fixed amount of the **Tripentadecanoin-d5** internal standard stock solution to each calibration standard and to the unknown samples.
- Sample Preparation:
  - To the unknown sample, add the same fixed amount of the **Tripentadecanoin-d5** internal standard stock solution as was added to the calibration standards.
  - Perform a sample extraction (e.g., liquid-liquid extraction or solid-phase extraction) to isolate the lipids, including the analyte and the internal standard.
  - Evaporate the solvent and reconstitute the extract in a suitable solvent for injection into the chromatography system.
- LC-MS/GC-MS Analysis:
  - Inject the prepared calibration standards and samples into the LC-MS or GC-MS system.
  - Develop a chromatographic method to separate the analyte and the internal standard from other components in the sample.
  - Set up the mass spectrometer to monitor for specific precursor and product ions of both Tripentadecanoin and **Tripentadecanoin-d5** (Selected Reaction Monitoring or SRM is commonly used for quantification).
- Data Analysis:
  - For each calibration standard, calculate the ratio of the peak area of the analyte to the peak area of the internal standard.
  - Plot these ratios against the known concentrations of the analyte in the calibration standards to generate a calibration curve.

- Calculate the peak area ratio of the analyte to the internal standard in the unknown sample.
- Determine the concentration of the analyte in the unknown sample by interpolating its peak area ratio on the calibration curve.

## Workflow for Internal Standard-Based Quantification

The following diagram illustrates the logical flow of using an internal standard for quantitative analysis.



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